Crystal Structure Analysis of 3-Bromo-5-hydroxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*3-Bromo-5-hydroxybenzaldehyde*
CAS No.:	*199177-26-9*
Cat. No.:	*B172141*

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Abstract

This technical guide provides a comprehensive overview of the methodologies and potential structural characteristics of **3-Bromo-5-hydroxybenzaldehyde**. While a definitive crystal structure for this specific compound is not publicly available at the time of this publication, this document outlines the essential experimental protocols for its determination via single-crystal X-ray diffraction. Furthermore, it presents exemplary crystallographic data, based on closely related structures, to provide a predictive framework for its molecular geometry and packing. This guide also explores the potential biological relevance of this compound by detailing the Nrf2/HO-1 signaling pathway, a key cellular stress response mechanism modulated by other brominated phenolic compounds. The included workflows and diagrams serve as a practical resource for researchers engaged in the structural analysis and application of novel small molecules.

Introduction

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3-Bromo-5-hydroxybenzaldehyde is an aromatic organic compound featuring a hydroxyl, a bromo, and an aldehyde functional group. The precise arrangement of these substituents on the benzene ring dictates its chemical reactivity, physical properties, and potential biological activity. Understanding the three-dimensional structure at an atomic level is paramount for rational drug design, materials science, and fundamental chemical research. X-ray crystallography is the definitive method for elucidating the solid-state structure of crystalline materials, providing precise information on bond lengths, bond angles, and intermolecular interactions.[1][2][3]

While the crystal structure of **3-Bromo-5-hydroxybenzaldehyde** has not been experimentally determined, this guide provides a robust framework for its analysis. The protocols and data herein are compiled from established crystallographic practices and data from analogous compounds.

Experimental Protocols: A Roadmap to Crystal Structure Determination

The determination of a small molecule crystal structure is a multi-step process that begins with synthesis and culminates in the refinement of the crystallographic model.[2][3]

Synthesis of 3-Bromo-5-hydroxybenzaldehyde

A common synthetic route to **3-Bromo-5-hydroxybenzaldehyde** involves the bromination of a suitable benzaldehyde precursor. The following is a generalized synthetic protocol:

- Starting Material: 3-Hydroxybenzaldehyde.
- Reagents: A brominating agent such as N-Bromosuccinimide (NBS) and a suitable solvent (e.g., acetonitrile or a chlorinated solvent). A catalyst, such as a Lewis acid, may be employed.
- Procedure:
  - Dissolve 3-Hydroxybenzaldehyde in the chosen solvent in a round-bottom flask.
  - Slowly add the brominating agent to the solution, maintaining a specific temperature (e.g., 0 °C to room temperature) to control the reaction and minimize side products.

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- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a suitable reagent (e.g., sodium thiosulfate solution).
- Perform an aqueous workup to separate the organic and aqueous layers.
- Dry the organic layer over an anhydrous salt (e.g., $MgSO_4$ or Na_2SO_4).
- Remove the solvent under reduced pressure to yield the crude product.

- Purification: Purify the crude **3-Bromo-5-hydroxybenzaldehyde** using column chromatography or recrystallization to obtain a high-purity sample suitable for crystallization.

Crystallization

The growth of high-quality single crystals is often the most challenging step in X-ray crystallography.[1][2] For a small organic molecule like **3-Bromo-5-hydroxybenzaldehyde**, several methods can be employed:

- Slow Evaporation: Dissolve the purified compound in a suitable solvent or solvent mixture to create a saturated or near-saturated solution. The container is then loosely covered to allow the solvent to evaporate slowly over several days or weeks, leading to the formation of crystals.
- Vapor Diffusion: This technique involves placing a concentrated solution of the compound in a small, open container within a larger, sealed vessel that contains a "reservoir" solution of a solvent in which the compound is less soluble. The vapor from the reservoir slowly diffuses into the compound's solution, reducing its solubility and inducing crystallization. Common setups include hanging drop and sitting drop methods.[1]
- Cooling: A saturated solution of the compound is prepared at an elevated temperature and then allowed to cool slowly. The decrease in solubility with temperature can lead to the growth of single crystals.

X-ray Diffraction Data Collection and Structure Solution

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- Crystal Mounting: A suitable single crystal (typically 0.1-0.3 mm in each dimension) is selected under a microscope and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in an X-ray diffractometer. Data collection is often performed at low temperatures (e.g., 100 K) to minimize thermal vibrations of the atoms.[4] A beam of monochromatic X-rays is directed at the crystal, and as the crystal is rotated, the diffracted X-rays are recorded by a detector.
- Data Processing: The collected diffraction data are processed to determine the unit cell parameters, space group, and the intensities of the reflections.
- Structure Solution and Refinement: The "phase problem" is solved using direct methods or other algorithms to generate an initial electron density map.[3] An atomic model is then built into this map and refined against the experimental data to obtain the final crystal structure.

Data Presentation: Exemplary Crystallographic Data

The following table presents hypothetical, yet realistic, crystallographic data for **3-Bromo-5-hydroxybenzaldehyde**. These values are based on the analysis of similar small organic molecules and serve as a predictive reference.

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Parameter	Exemplary Value
Chemical Formula	$C_7H_5BrO_2$
Formula Weight	201.02 g/mol
Crystal System	Monoclinic
Space Group	$P2_1/c$
Unit Cell Dimensions	a = 7.00 Å, b = 15.00 Å, c = 7.50 Å, β = 110.0°
Volume	740.0 $Å^3$
Z (Molecules per unit cell)	4
Calculated Density	1.80 g/cm^3
Absorption Coefficient	5.00 mm^{-1}
Temperature	100 K
Wavelength (Mo Kα)	0.71073 Å
Reflections Collected	~5000
Independent Reflections	~1500
R-factor (R1)	~0.04
Goodness-of-fit (S)	~1.05

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for crystal structure analysis and a potentially relevant biological pathway.

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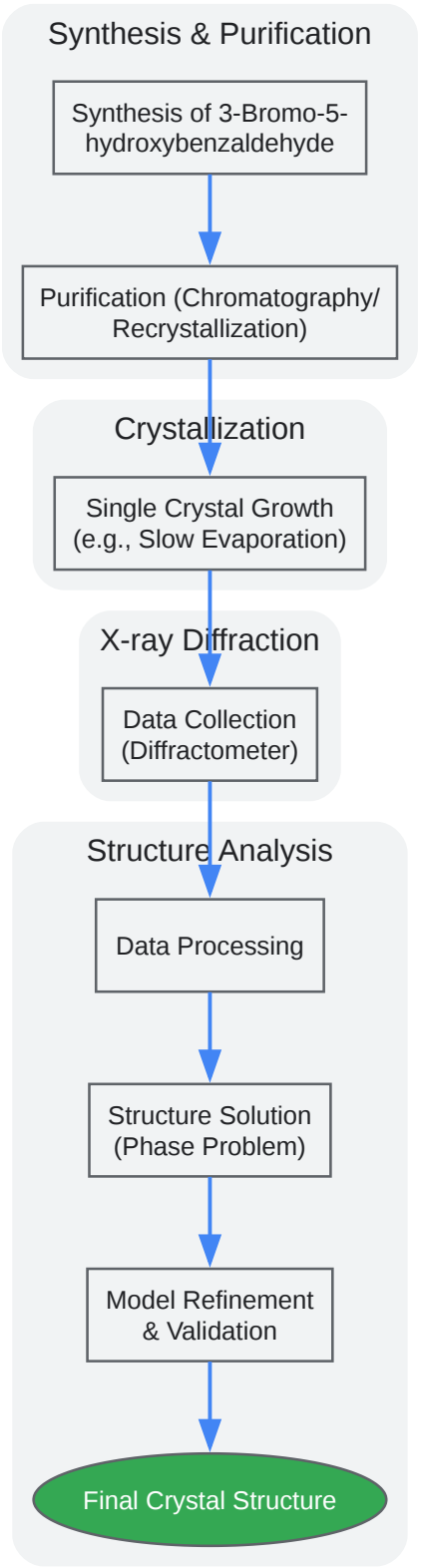

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Figure 1: Experimental Workflow for Crystal Structure Analysis.

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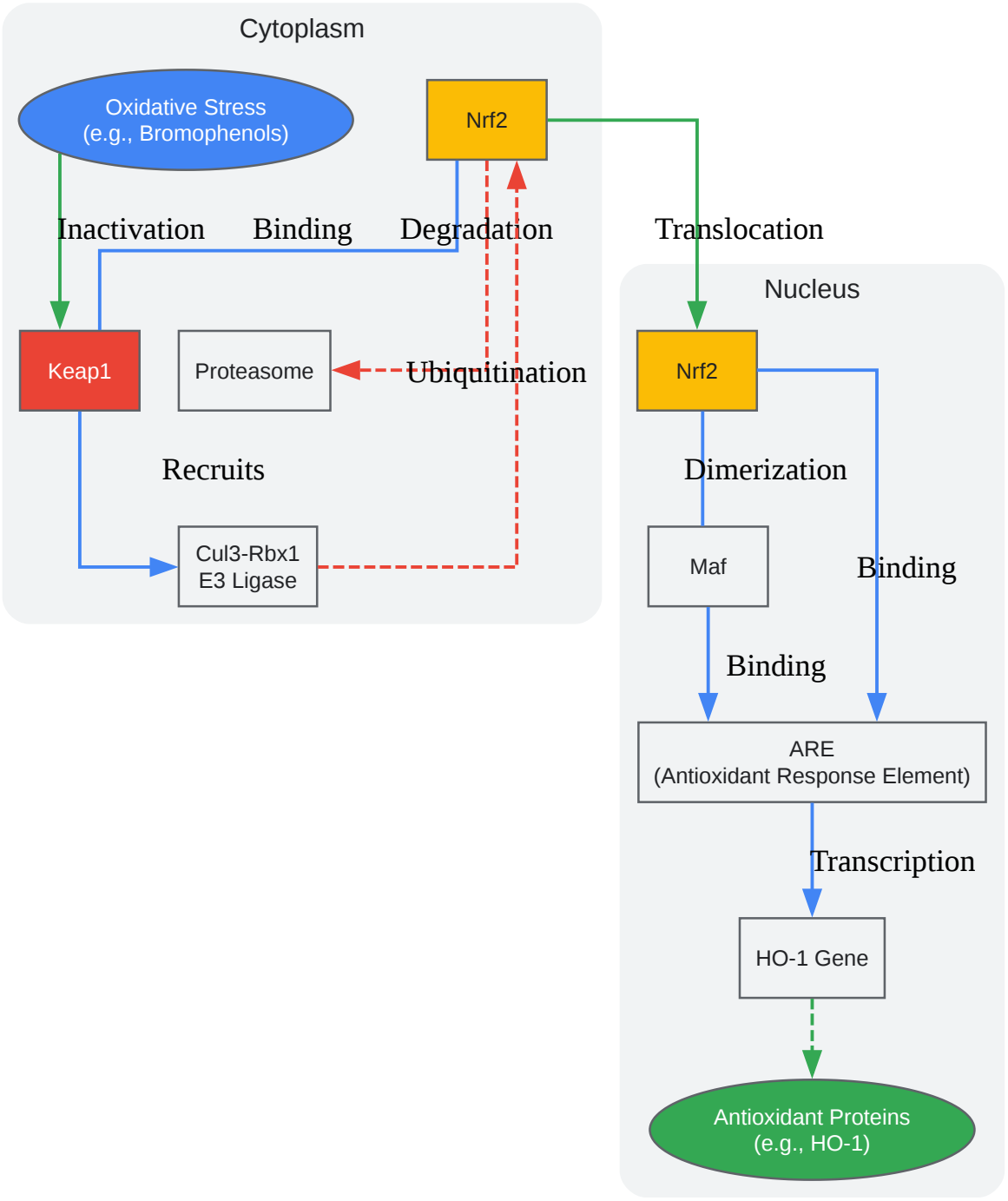

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Figure 2: The Nrf2/HO-1 Signaling Pathway.

Potential Biological Significance

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While the biological activities of **3-Bromo-5-hydroxybenzaldehyde** are not yet characterized, related bromophenol compounds have demonstrated significant biological effects.[5] For instance, certain brominated phenols isolated from marine algae exhibit antioxidant, anti-inflammatory, and even antitumor properties.[5] Many phenolic compounds exert their protective effects by modulating cellular signaling pathways, such as the Keap1-Nrf2 pathway.[6][7][8]

The Nrf2/HO-1 signaling pathway is a critical cellular defense mechanism against oxidative stress.[9][10][11][12][13] Under normal conditions, the transcription factor Nrf2 is kept in the cytoplasm by its inhibitor Keap1, which facilitates its degradation.[9][10] Upon exposure to oxidative stress, which can be induced by compounds like bromophenols, Keap1 is inactivated, allowing Nrf2 to translocate to the nucleus.[9][10] In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various genes, leading to the transcription of antioxidant and cytoprotective proteins, such as Heme Oxygenase-1 (HO-1).[9][10][12] The potential for **3-Bromo-5-hydroxybenzaldehyde** to modulate this pathway warrants further investigation and could be a promising avenue for drug development.

Conclusion

This technical guide provides a comprehensive framework for the crystal structure analysis of **3-Bromo-5-hydroxybenzaldehyde**. Although a definitive structure is not yet available, the detailed experimental protocols and exemplary data offer a valuable resource for researchers. The provided visualizations of the experimental workflow and the Nrf2/HO-1 signaling pathway serve to contextualize the structural data within a broader scientific and therapeutic landscape. The elucidation of the precise three-dimensional structure of **3-Bromo-5-hydroxybenzaldehyde** will be a critical step in unlocking its full potential in materials science and drug discovery.

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